

The pH-Dependent Decomposition of PROLI NONOate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **PROLI NONOate**

Cat. No.: **B15562127**

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals utilizing the nitric oxide (NO) donor, **PROLI NONOate**. Nitric oxide is a critical signaling molecule in numerous physiological and pathological processes, and **PROLI NONOate** is an invaluable tool for its controlled delivery *in vitro* and *in vivo*. The utility of this compound is intrinsically linked to its pH-dependent decomposition and subsequent release of NO. This document provides an in-depth overview of its decomposition kinetics, detailed experimental protocols for its characterization, and a summary of the primary signaling pathway it influences.

Introduction to PROLI NONOate

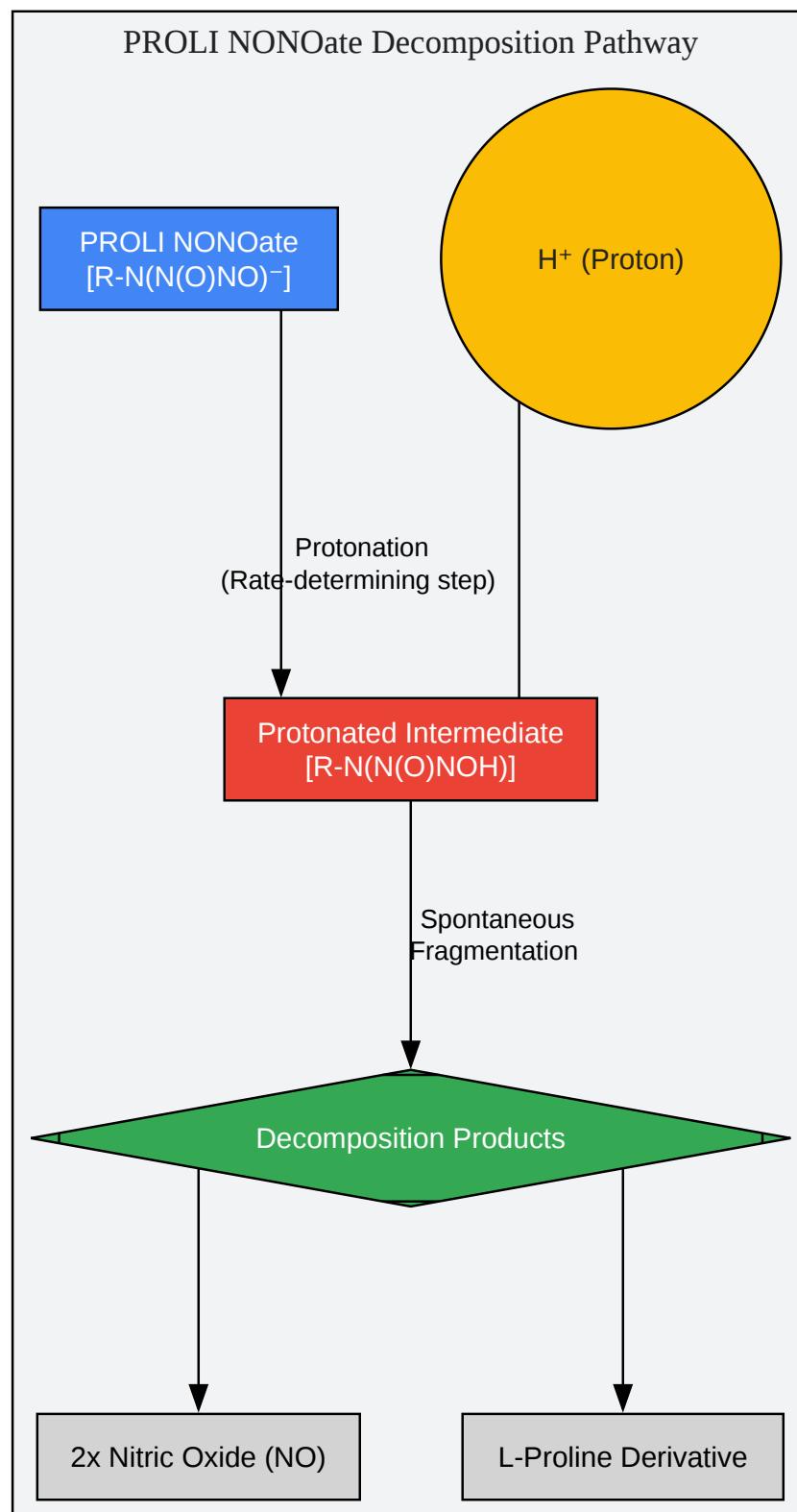
PROLI NONOate, formally known as (Z)-1-[N-(L-prolyl)-N-(n-propyl)amino]diazen-1-ium-1,2-diolate, is a member of the diazeniumdiolate (NONOate) class of compounds. Its defining characteristic is the spontaneous and predictable release of two moles of nitric oxide per mole of the parent compound in a manner that is strictly dependent on pH.^{[1][2][3]} This rapid and controllable release profile makes it an ideal choice for studies requiring precise, short-term administration of NO.

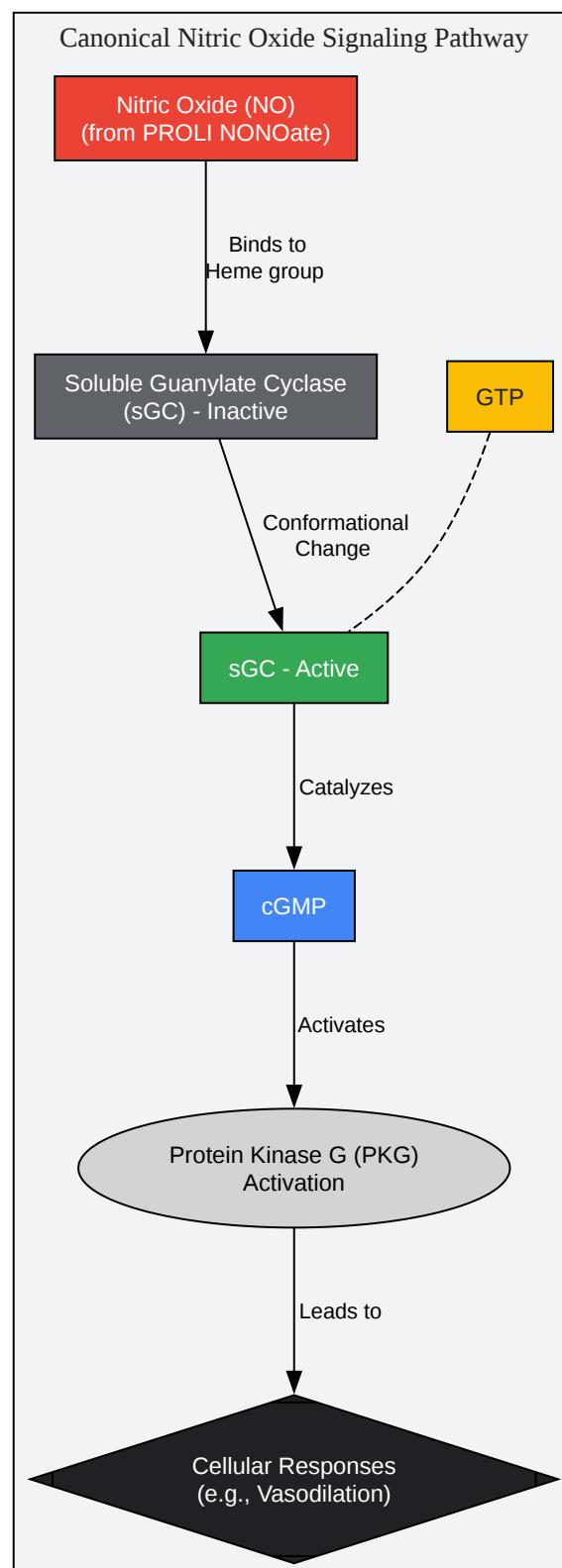
Mechanism of pH-Dependent Decomposition

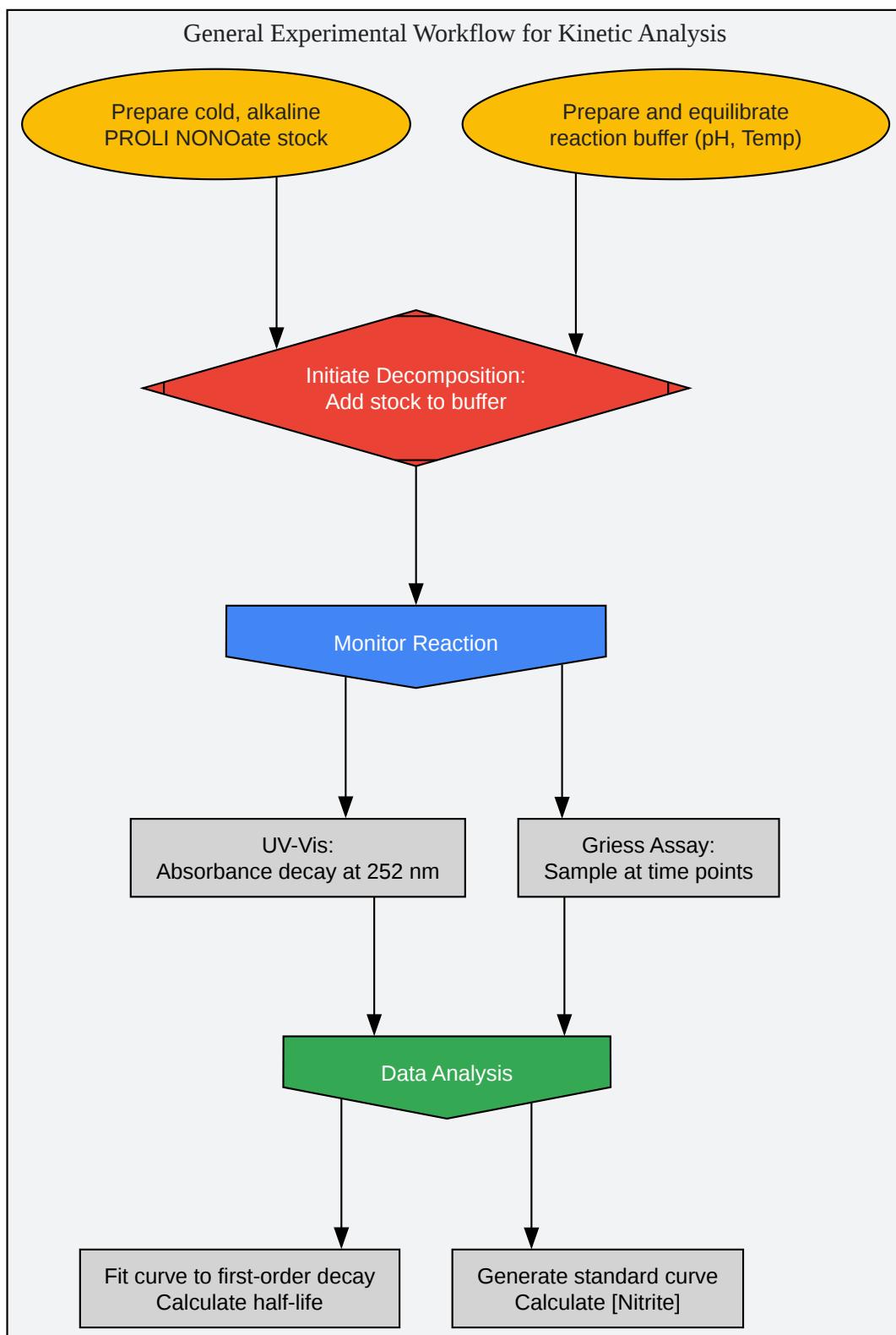
The decomposition of **PROLI NONOate** is a first-order kinetic process initiated by protonation.^{[1][2][4]} In aqueous solutions, the diazeniumdiolate functional group [-N(O)NO⁻] is protonated,

leading to an unstable intermediate that rapidly fragments. This fragmentation yields two molecules of nitric oxide (NO) and the corresponding L-proline amino acid derivative.

The rate of this decomposition is inversely proportional to the pH of the environment. In acidic conditions, the higher concentration of protons accelerates the decomposition, leading to a very short half-life and a rapid burst of NO release. Conversely, in alkaline (basic) solutions, the compound is significantly more stable due to the low proton concentration.[1][4]





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